

# PHTPP: Application Notes for DMSO and Ethanol-Based Experiments

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## Compound of Interest

Compound Name: *Phtpp*

Cat. No.: *B1677759*

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This document provides detailed application notes and protocols for the use of **PHTPP**, a selective estrogen receptor  $\beta$  (ER $\beta$ ) antagonist, with a focus on its solubility in dimethyl sulfoxide (DMSO) and ethanol for experimental applications.

## PHTPP Solubility Data

**PHTPP** exhibits differential solubility in DMSO and ethanol. The following table summarizes the quantitative solubility data for **PHTPP** in these solvents. It is recommended to use fresh, anhydrous DMSO for optimal solubility, as hygroscopic DMSO can negatively impact solubility.

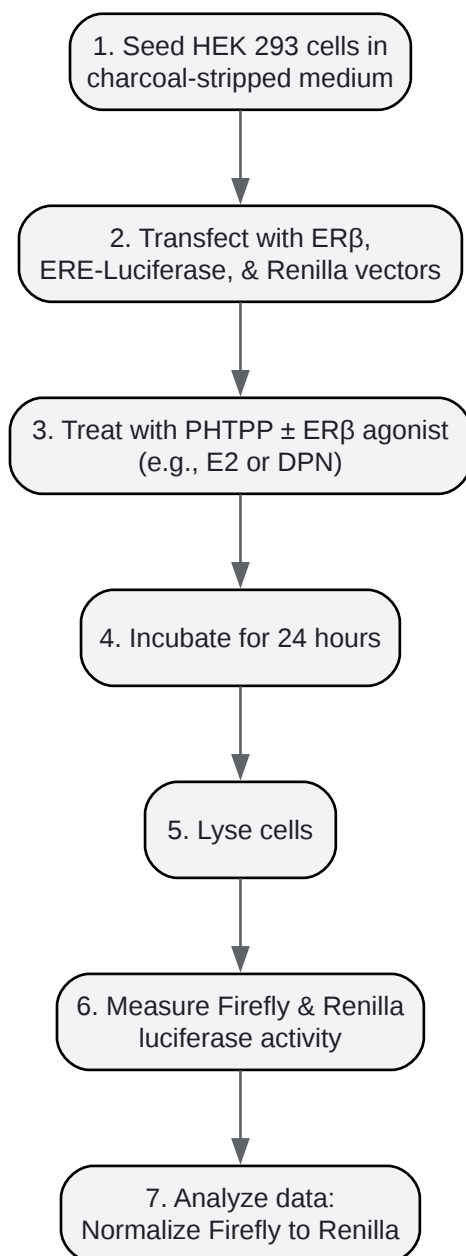
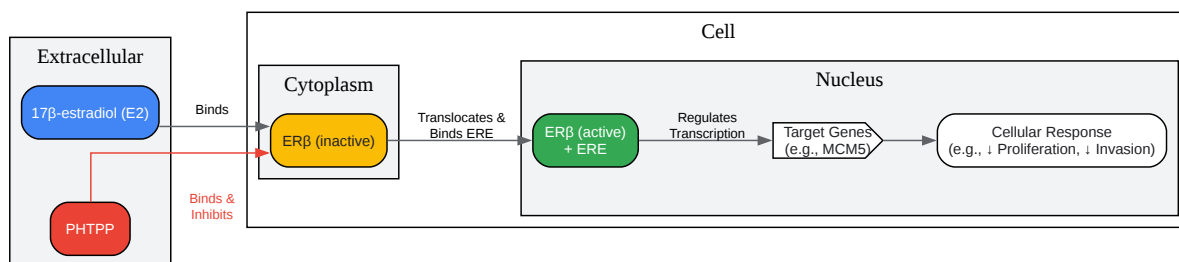
[1] For ethanolic solutions, sonication may be required to achieve complete dissolution.[2]

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	15.38 - 50	36.33 - 118.11	Sonication may be required. <a href="#">[2]</a> Use of fresh, anhydrous DMSO is recommended as it is hygroscopic. <a href="#">[1]</a>
Ethanol	84	~198.4	Sonication is recommended. <a href="#">[1]</a>

Molecular Weight of **PHTPP**: 423.31 g/mol

## Signaling Pathway of PHTPP

**PHTPP** is a selective antagonist of the Estrogen Receptor  $\beta$  (ER $\beta$ ), with a 36-fold selectivity over Estrogen Receptor  $\alpha$  (ER $\alpha$ ). Upon binding to ER $\beta$ , **PHTPP** inhibits the downstream signaling cascade typically initiated by the natural ligand, 17 $\beta$ -estradiol (E2). This antagonism can lead to the modulation of gene expression and cellular processes regulated by ER $\beta$ . For instance, **PHTPP** has been shown to reduce the growth and invasion of bladder cancer cells, an effect associated with the downregulation of minichromosome maintenance complex component 5 (MCM5) expression.[\[1\]](#)



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## References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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